

Use of CR-39 detectors for Polonium-218 track measurement

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Compound of Interest

Compound Name: Polonium-218

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Answering the user's request.## Application Notes & Protocols for **Polonium-218** Track Measurement using CR-39 Detectors

For Researchers, Scientists, and Drug Development Professionals

Application Note AN-218

Introduction

Polonium-218 (^{218}Po) is a critical alpha-emitting radionuclide in the uranium-238 decay series, originating from the decay of radon-222. With a short half-life of 3.05 minutes, it decays by emitting a characteristic 6.00 MeV alpha particle. Accurate measurement of ^{218}Po is crucial in various fields, including environmental monitoring, health physics for assessing internal dosimetry from radon inhalation, and in preclinical research for targeted alpha therapy, where understanding the behavior of alpha-emitting progeny is vital.

The solid-state nuclear track detector (SSNTD) CR-39, a polymer with the chemical name poly-allyl-diglycol carbonate (PADC), is an ideal tool for this application.[1] CR-39 is insensitive to gamma radiation and light, making it highly suitable for use in complex radiation environments. [1] It offers nearly 100% detection efficiency for normally incident alpha particles and provides a permanent, physical record of each particle event.[2]

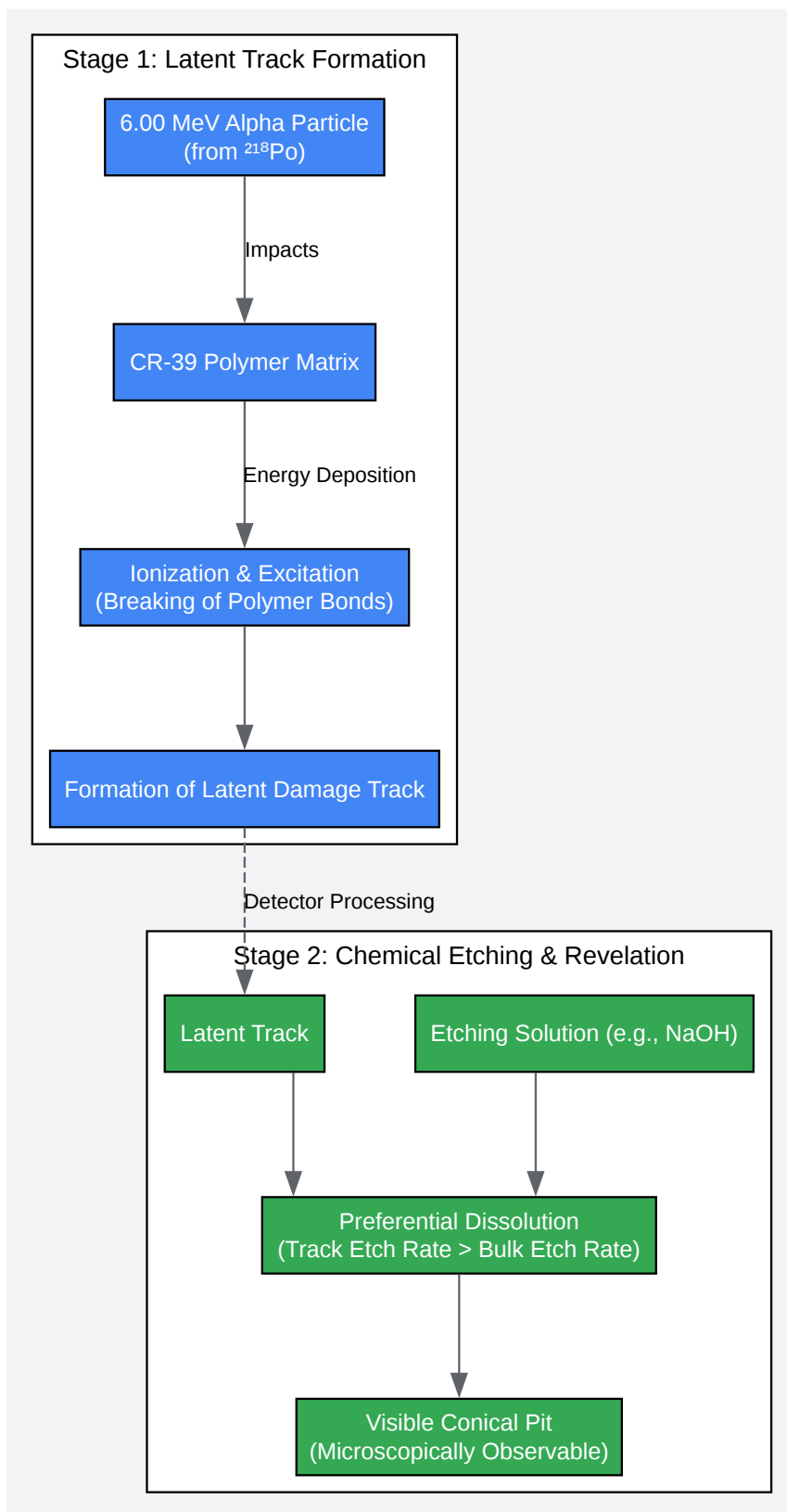
When an alpha particle, such as the 6.00 MeV particle from ^{218}Po , traverses the CR-39 material, it leaves a trail of broken polymer bonds known as a "latent track." This damaged region is invisible to the naked eye. Through a chemical etching process, typically using a

heated alkaline solution like sodium hydroxide (NaOH), the damaged material along the latent track is dissolved at a much higher rate (track etch rate, V_t) than the undamaged bulk material (bulk etch rate, V_e). This differential etching enlarges the track into a conical pit, which is easily observable with a standard optical microscope. The size and shape of these etched tracks are directly related to the energy and angle of incidence of the alpha particle, allowing for spectrometric analysis.[3]

This document provides detailed protocols for the preparation, exposure, and analysis of CR-39 detectors for the specific measurement of **Polonium-218**.

Principle of Alpha Track Formation in CR-39

The detection mechanism is a two-stage process involving the formation of a latent track followed by chemical revelation.



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Caption: Mechanism of alpha particle detection in CR-39 detectors.

Quantitative Data Summary

The following tables summarize key quantitative parameters for the use of CR-39 in alpha particle detection, with a focus on energies relevant to **Polonium-218**.

Table 1: Typical Etching Conditions for Alpha Particle Tracks in CR-39

Etchant Solution	Concentration (Normality)	Temperature (°C)	Time	Notes	Reference(s)
Sodium Hydroxide (NaOH)	6.25 N	90 °C	30 min	A common, rapid etching condition.	[1]
Sodium Hydroxide (NaOH)	6.0 N	70 °C	7 hours	Optimized for radon/progeny measurements in a chamber.	[4]
Sodium Hydroxide (NaOH)	6.25 N	85 °C	5 hours	Optimized for radon environment studies.	[5]
Potassium Hydroxide (KOH)	Varies	60 °C	1 - 32 hours	Used for detailed track parameter studies.	[6]
PEW Solution (KOH + Ethanol + H ₂ O)	17% KOH, 25% C ₂ H ₅ OH	60 °C	30 - 60 min	Reduces sensitivity to proton background.	[7]

Table 2: Alpha Particle Track & Detector Parameters in CR-39

Parameter	Value	Alpha Energy	Conditions	Reference(s)
Energy Resolution (ΔE)	~35 keV (single track)	6.0 MeV	Typical etch conditions	[3]
~20 keV (group analysis)	6.0 MeV	With data selection criteria	[3]	
Particle Range	$20.00 \pm 0.02 \mu\text{m}$	5.48 MeV	N/A	[8]
Track Diameter	10 - 25 μm	Radon & Progeny	6 N NaOH, 70°C, 7 hours	[4]
Detection Efficiency	~100%	$\leq 8 \text{ MeV}$	Normal incidence	[2][9]
Bulk Etch Rate (V_e)	$1.14 \pm 0.03 \mu\text{m/h}$	N/A	6 N NaOH, 70°C	[4]
$1.26 \pm 0.02 \mu\text{m/h}$	N/A	6.25 N NaOH, 70°C	[8]	

Experimental Protocols

Protocol 1: Measurement of ^{218}Po Plate-Out from a Radon Source

This protocol details the passive measurement of **Polonium-218** that has "plated-out" (deposited) onto the surface of a CR-39 detector from a radon-rich atmosphere.

Caption: Experimental workflow for ^{218}Po plate-out measurement.

1. Materials and Equipment

- CR-39 Detector Chips (e.g., 1 cm x 1 cm)
- Sealed container or chamber ("radon cup") [4]

- Radon source (e.g., a certified ^{226}Ra source)
- Etching solution: 6.0 N Sodium Hydroxide (NaOH)
- Constant temperature water bath
- Optical microscope with digital camera (e.g., 400x magnification)
- Image analysis software (e.g., ImageJ)
- Personal Protective Equipment (PPE): gloves, safety glasses

2. Methodology

- Detector Preparation:
 - Handle CR-39 detectors only by the edges to avoid surface contamination.
 - Clean the detector surface with a lint-free cloth and ethanol if necessary.
 - Label each detector with a unique identifier using a scribe on a corner.
- Exposure:
 - Place the CR-39 detector at the bottom of the radon chamber, active side up.[\[4\]](#)
 - Introduce the radon source into the chamber and seal it hermetically. The radon gas will emanate from the source, and its progeny, including ^{218}Po , will be airborne.[\[10\]](#)
 - Allow the system to equilibrate and expose the detector for a predetermined period (e.g., 24-72 hours). During this time, the positively charged ^{218}Po ions will deposit onto the interior surfaces, including the detector.
 - Simultaneously, keep a background (unexposed) detector from the same batch in a low-radon environment.
- Chemical Etching:
 - Prepare a 6.0 N NaOH solution.

- Preheat the water bath to 70°C.
- Place the exposed and background detectors in a holder and submerge them in the NaOH solution within the water bath.
- Etch for 7 hours.[4] Ensure the solution level is maintained.
- After etching, carefully remove the detectors and wash them thoroughly with distilled water.
- Dry the detectors gently with a soft, lint-free tissue.
- Track Analysis & Data Interpretation:
 - Place the etched detector under the optical microscope.
 - Systematically scan a known area of the detector surface, capturing high-resolution images.
 - Use image analysis software to count the number of tracks and measure their parameters (e.g., diameter, major/minor axes).
 - The track density (tracks/cm²) is proportional to the surface activity of the plated-out progeny.
 - The diameter of the tracks can be used for basic energy spectroscopy. For the specified etching conditions, tracks from radon and its progeny typically range from 10-25 µm.[4] Tracks from 6.00 MeV ²¹⁸Po alphas will be distinct from the 7.69 MeV alphas from its progeny, ²¹⁴Po. A calibration with known alpha sources is required to establish a precise energy-vs-diameter relationship.[1]
 - Subtract the track density of the background detector to correct for intrinsic detector background.

Protocol 2: Calibration of CR-39 for Alpha Particle Spectroscopy

To accurately relate track diameter to alpha energy, a calibration is essential.

1. Materials:

- CR-39 detectors from the same batch as the experiment.
- Calibrated alpha sources (e.g., ^{241}Am - 5.49 MeV, ^{239}Pu , ^{148}Gd - 3.18 MeV).[\[1\]](#)
- Vacuum chamber.
- Collimators to ensure normal incidence.
- Thin foil absorbers (e.g., Mylar, Aluminum) to degrade the alpha energy.

2. Methodology:

- Irradiation:
 - Place a CR-39 detector in the vacuum chamber.
 - Position an alpha source (e.g., ^{241}Am) at a fixed distance, with a collimator between the source and detector to ensure particles strike at a normal (90°) angle.
 - Irradiate the detector for a short, controlled time to achieve a track density that avoids overlapping pits.
 - Repeat the process with different thicknesses of absorber foils placed directly in front of the detector to obtain exposures at various degraded (lower) energies. The resulting energy after the foil can be calculated using software like SRIM.
- Etching and Analysis:
 - Etch the calibrated detectors alongside the experimental detectors using the identical etching protocol (e.g., 6.0 N NaOH, 70°C , 7 hours).
 - Measure the average track diameter for each known energy.
- Calibration Curve:
 - Plot the average track diameter versus the corresponding alpha particle energy.

- Fit the data with an appropriate function. This curve can then be used to estimate the energy of unknown alpha particles from the ^{218}Po experiment.

Logical Flow for Data Analysis

The final stage involves converting the raw microscopic images into meaningful data on particle energy and fluence.

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